

L5 siloxane environmental occurrence and sources

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Compound Focus: Dodecamethylpentasiloxane

CAS No.: 141-63-9

Cat. No.: S582185

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Environmental Occurrence of L5 Siloxane

The table below summarizes the available quantitative data on L5 siloxane in different environmental matrices. Current research indicates that linear siloxanes like L5 are generally found at lower concentrations in the environment compared to their cyclic counterparts (e.g., D5, D6) [1] [2].

Environmental Matrix	Location	Concentration	Notes	Source
Sediment	Masan Bay, Korea (2013 & 2021)	Not significantly different between the two years	Suggests ongoing, continuous sources of contamination.	[1]
Adsorption Capacity	Laboratory-scale (Al-MCM-41(10) adsorbent)	0.479 mmol g ⁻¹	In single-component adsorption experiments; shows higher affinity for adsorbents than cyclic siloxanes.	[3]

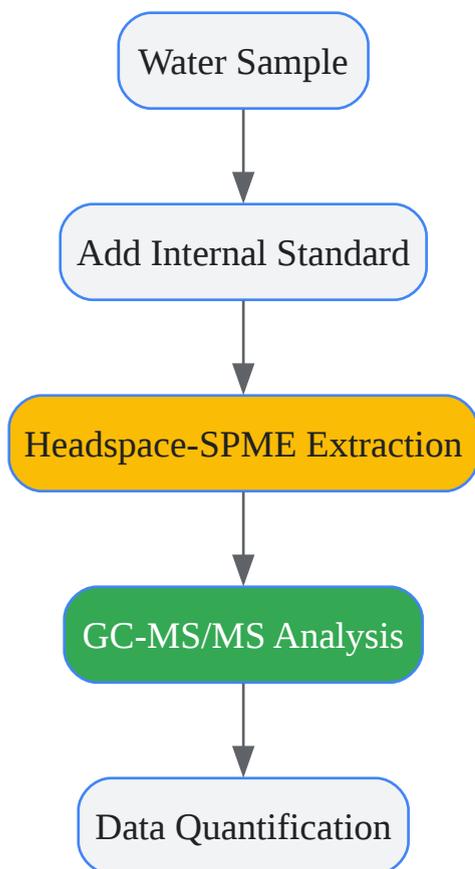
Analytical Method for Detection and Quantification

A robust method for determining L5 and ten other siloxanes in water samples has been established using **Solid-Phase Microextraction combined with Gas Chromatography-Tandem Mass Spectrometry (SPME/GC-MS/MS)** [4].

Experimental Protocol

- **Sample Preparation:** Internal standard (2,4,6-triethylene-2,4,6-trimethylcyclotrisiloxane, D3V) is added to water samples. The samples are then prepared for **Headspace-SPME** extraction [4].
- **SPME Fiber Coating:** A fiber coated with **divinylbenzene/polydimethylsiloxane (DVB/PDMS)** or **divinylbenzene/Carboxen/polydimethylsiloxane (DVB/CAR/PDMS)** provides the best extraction efficiency for the range of siloxanes [4].
- **GC-MS/MS Analysis:**
 - **Chromatographic Column:** VF-WAX elastic quartz capillary column (30 m × 0.25 mm I.D., 0.25 µm film thickness) [4].
 - **Detection:** Tandem mass spectrometry (MS/MS) for high selectivity and sensitivity [4].
- **Method Performance:**
 - **Linearity:** The correlation coefficient (r) was >0.9946 [4].
 - **Precision:** Relative standard deviation (RSD%) was <8.0% [4].
 - **Detection Limit:** The minimum detection mass concentration for the method ranges from **0.008 to 0.025 µg/L** [4].

This experimental workflow for analyzing siloxanes in water samples can be visualized as follows:



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Experimental workflow for siloxane analysis in water using SPME/GC-MS/MS [4].

Sources and Environmental Significance

- **Industrial and Consumer Products:** L5 is used in industrial applications, personal care products, and as a component in silicone polymers [5] [6]. It can be present as an impurity in commercial formulations [6].
- **Regulatory Status:** L5 is a candidate Substance of Very High Concern (SVHC) under EU-REACH due to its very persistent and very bioaccumulative (vPvB) properties. Industry is proactively developing alternatives with reduced L5 content [5].
- **Environmental Behavior:** L5 demonstrates a **strong adsorption capacity** in the liquid phase, particularly to engineered materials like Al-doped mesoporous silica, suggesting a tendency to partition into solid environmental compartments like sediments and suspended particles [3].

Research Gaps and Future Directions

The environmental fate and ecotoxicological profile of L5 are not fully understood [3]. Future research should prioritize:

- **Expanded Monitoring:** More comprehensive spatial and temporal monitoring campaigns specifically targeting L5 in water, sediment, and biota.
- **Toxicological Studies:** Detailed studies on the chronic effects and bioaccumulation potential of L5 in aquatic and benthic organisms.
- **Source Apportionment:** Better quantification of the relative contributions from industrial discharges, wastewater treatment plants, and other diffuse sources.

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